

Personal protective equipment for handling (2-Chlorophenyl)(phenyl)methanone

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Compound of Interest

Compound Name:	(2-Chlorophenyl)(phenyl)methanone
Cat. No.:	B131818

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Essential Safety and Handling Guide for (2-Chlorophenyl)(phenyl)methanone

This guide provides critical safety protocols and logistical information for the handling and disposal of **(2-Chlorophenyl)(phenyl)methanone**, ensuring a safe laboratory environment for researchers, scientists, and drug development professionals. Adherence to these guidelines is essential to minimize exposure and mitigate potential hazards.

(2-Chlorophenyl)(phenyl)methanone, also known as 2-chlorobenzophenone, is a chemical intermediate that requires careful handling due to its potential health hazards. It is classified as a substance that can cause skin and eye irritation, and may also lead to respiratory irritation.[\[1\]](#)

Personal Protective Equipment (PPE)

To ensure personal safety and prevent exposure, the following personal protective equipment is mandatory when handling **(2-Chlorophenyl)(phenyl)methanone**:

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield worn over safety glasses.[1][2]	Protects eyes from splashes and dust particles that can cause serious eye irritation.[1]
Hand Protection	Compatible chemical-resistant gloves (e.g., Nitrile rubber).[1]	Prevents skin contact, which can cause irritation.[1]
Body Protection	A full-length, long-sleeved laboratory coat.[1]	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. A NIOSH/MSHA or European Standard EN 149 approved respirator may be necessary if ventilation is inadequate.[1]	Prevents the inhalation of dust or vapors, which may cause respiratory irritation.[1]

Operational and Disposal Plans

A systematic approach to handling and disposing of **(2-Chlorophenyl)(phenyl)methanone** is crucial for safety and regulatory compliance.

Step-by-Step Handling Procedures:

- Engineering Controls: All handling of **(2-Chlorophenyl)(phenyl)methanone** should be conducted in a well-ventilated chemical fume hood to minimize inhalation exposure.[3]
- Personal Protective Equipment (PPE): Before beginning work, ensure all personnel are equipped with the appropriate PPE as outlined in the table above.
- Weighing and Transfer: Employ techniques that minimize dust generation when weighing or transferring the compound.
- Hygiene: After handling, thoroughly wash hands and any exposed skin with soap and water. [1][4] Contaminated clothing should be removed immediately and washed before reuse.[1]

- Storage: Store the chemical in a cool, dry, and well-ventilated area in a tightly closed container, away from incompatible substances.[\[1\]](#)[\[3\]](#)

Spill and Accidental Release Measures:

- Evacuation: In the event of a significant spill, evacuate the immediate area.
- Containment: Prevent the further spread of the spilled material.
- Cleanup: Carefully sweep or scoop up the spilled solid material, avoiding dust generation, and place it into a suitable, sealed container for disposal.[\[1\]](#) For liquid spills, absorb with an inert material.

First Aid Measures:

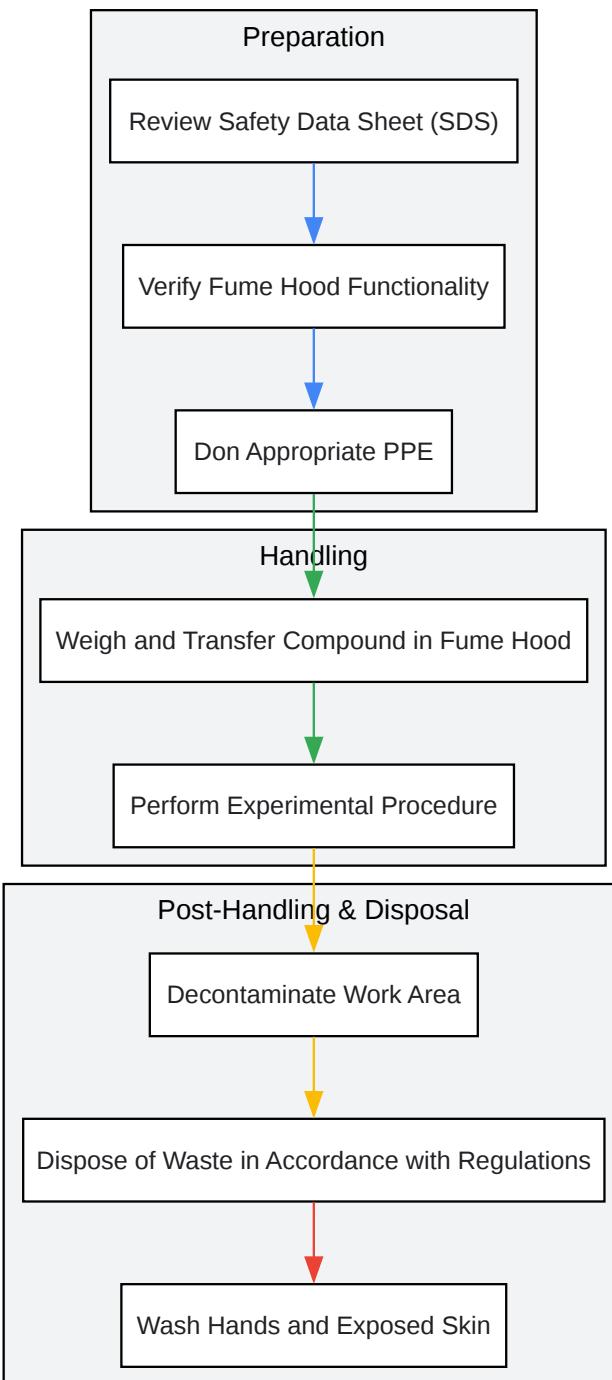
- In Case of Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)[\[5\]](#)
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. [\[1\]](#)[\[4\]](#) Remove contaminated clothing and wash it before reuse. If irritation persists, seek medical attention.[\[5\]](#)
- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)[\[5\]](#)
- If Swallowed: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[1\]](#)[\[4\]](#)

Disposal Plan:

The disposal of **(2-Chlorophenyl)(phenyl)methanone** and any contaminated materials must be conducted in accordance with all local, regional, national, and international regulations.[\[1\]](#)[\[4\]](#) This should be handled by a licensed professional waste disposal service.[\[6\]](#)

Experimental Workflow for Safe Handling

Workflow for Safe Handling of (2-Chlorophenyl)(phenyl)methanone

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Caption: A step-by-step workflow for the safe handling of **(2-Chlorophenyl)(phenyl)methanone**.

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References

- 1. biosynth.com [biosynth.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. static.cymitquimica.com [static.cymitquimica.com]
- 5. fishersci.com [fishersci.com]
- 6. benchchem.com [benchchem.com]
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